

Application Notes and Protocols for Live-Cell Imaging with ATTO 700

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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Introduction

ATTO 700 is a fluorescent dye belonging to the oxazine family, characterized by its near-infrared excitation and emission spectra.[1][2] This dye exhibits strong absorption, high photostability, and good water solubility, making it a valuable tool for a range of fluorescence-based applications, including live-cell imaging and super-resolution microscopy.[3] Its zwitterionic nature minimizes non-specific binding to cellular surfaces, contributing to a high signal-to-noise ratio.[3] This document provides detailed protocols for utilizing **ATTO 700** in live-cell imaging, with a focus on labeling cell surface proteins using SNAP-tag® and HaloTag® technologies.

Properties of ATTO 700

A summary of the key photophysical properties of **ATTO 700** is presented in the table below.

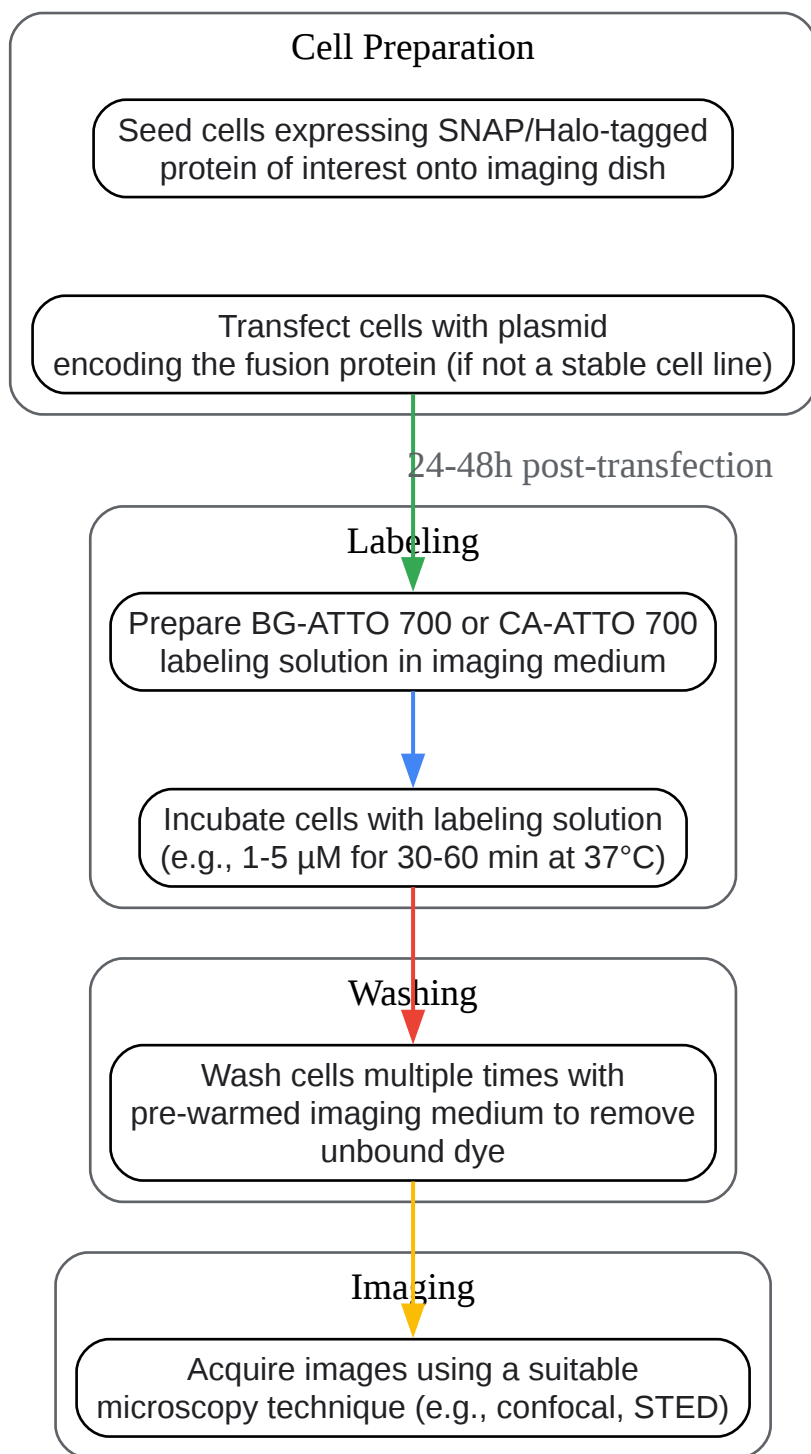
Property	Value	Reference
Excitation Maximum (λ_{ex})	~700 nm	[4]
Emission Maximum (λ_{em})	~716 nm	[4]
Molar Extinction Coefficient (ϵ)	120,000 M ⁻¹ cm ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	~0.25	[1]
Fluorescence Lifetime (τ)	~1.6 ns	[1]

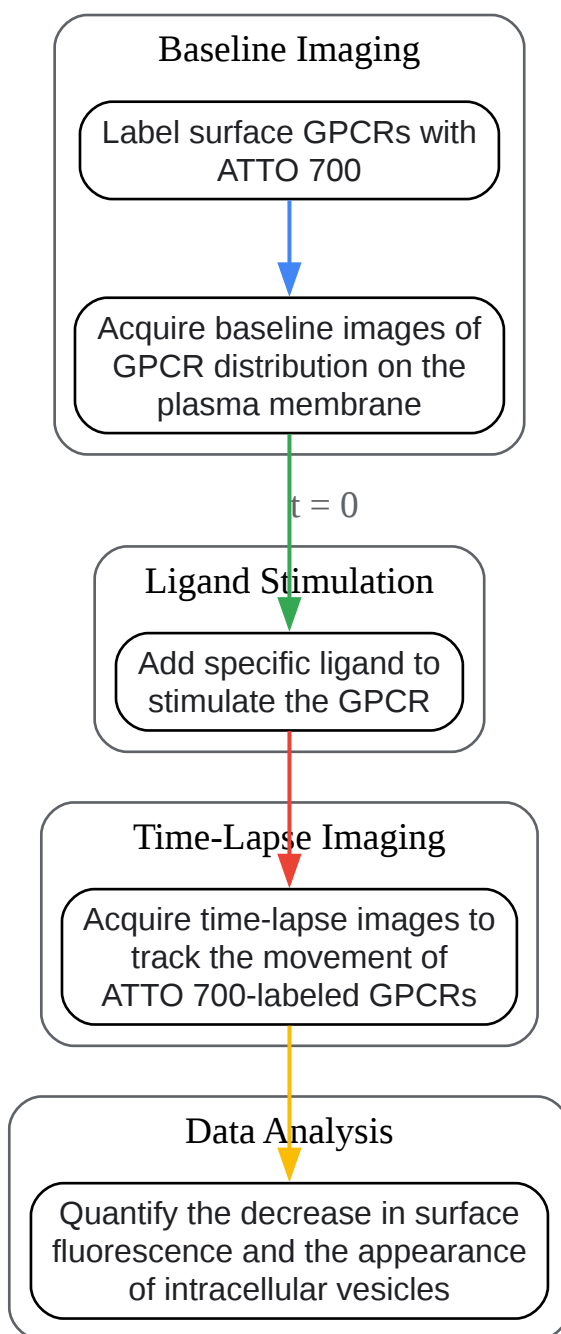
Key Experiments and Methodologies

ATTO 700 has been successfully employed in advanced live-cell imaging experiments, particularly for studying the localization and trafficking of cell surface proteins like G-protein coupled receptors (GPCRs).[1] A primary application involves the use of **ATTO 700** derivatives, such as BG-**ATTO 700** and CA-**ATTO 700**, to specifically label SNAP-tagged and Halo-tagged fusion proteins, respectively, on the surface of living cells.[1][5]

Experimental Workflow: Labeling and Imaging of SNAP/Halo-Tagged Surface Proteins

The general workflow for labeling and imaging live cells expressing SNAP-tag or Halo-tag fusion proteins with **ATTO 700** is depicted below. This process involves cell preparation, labeling with the **ATTO 700** substrate, washing, and subsequent imaging.





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References

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- 3. ATTO 700 Peg(4)-DBCO, 1mg | Products | Leica Microsystems [leica-microsystems.com]
- 4. Spectrum [Atto 700] | AAT Bioquest [aatbio.com]
- 5. researchgate.net [researchgate.net]
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